Application Note: Processing Dimethyl 4-Nitroisophthalate for Iodinated Scaffolds

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Compound of Interest	
Compound Name:	*Dimethyl 4-nitroisophthalate*
CAS No.:	*69048-70-0*
Cat. No.:	*B2994405*

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Executive Summary & Scientific Context

This application note details the processing of **Dimethyl 4-nitroisophthalate** (DM-4-NIP), a structural isomer of the industry-standard Dimethyl 5-nitroisophthalate. While the 5-isomer is the primary precursor for non-ionic X-ray contrast media (e.g., Iopamidol, Iohexol), the 4-nitro isomer presents unique regiochemical properties utilized in the development of novel contrast agents, impurity profiling standards, and specific research-grade iodinated scaffolds.

The transition from ionic to non-ionic contrast media relies on masking the carboxyl groups (via amidation) and introducing iodine atoms to the benzene ring. The processing of DM-4-NIP involves two critical synthetic transformations:

- Catalytic Hydrogenation: Reduction of the nitro group to an amine.[1]
- Electrophilic Iodination: Introduction of iodine atoms to the activated aromatic ring.[2]

Critical Technical Note: Researchers must distinguish between the 4-nitro and 5-nitro isomers. The 5-isomer allows for symmetrical 2,4,6-triiodination. The 4-isomer, due to the ortho/para directing nature of the resulting amine at position 4 and the steric influence of the esters at

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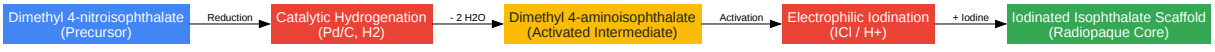
positions 1 and 3, typically yields different iodination patterns (e.g., 5-iodo or 5,6-diiodo derivatives) compared to the standard symmetrical RCMs. This protocol focuses specifically on the handling and transformation of the 4-isomer.

Chemical Profile & Properties[1][2][3][4][5][6][7][8]

Property	Specification
Chemical Name	Dimethyl 4-nitroisophthalate
IUPAC Name	Dimethyl 4-nitrobenzene-1,3-dicarboxylate
CAS Number	13113-79-6
Molecular Formula	$C_{10}H_9NO_6$
Molecular Weight	239.18 g/mol
Appearance	Pale yellow to off-white crystalline solid
Melting Point	84–88 °C
Solubility	Soluble in Methanol, THF, Ethyl Acetate; Insoluble in Water
Key Hazard	Potential explosive decomposition if heated under confinement; Skin/Eye Irritant

Synthetic Pathway Visualization

The following diagram outlines the transformation of DM-4-NIP into an iodinated scaffold.



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Figure 1: Synthetic workflow for the conversion of **Dimethyl 4-nitroisophthalate** to iodinated media precursors.

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Detailed Protocol 1: Catalytic Hydrogenation

The reduction of the nitro group is the first critical step. This reaction is highly exothermic. The resulting amine (Dimethyl 4-aminoisophthalate) is sensitive to oxidation and should be processed immediately or stored under inert gas.

Reagents & Equipment[5][8][9][10]

- Substrate: **Dimethyl 4-nitroisophthalate** (Purity >98%)
- Catalyst: 5% Palladium on Carbon (Pd/C), 50% water wet (to reduce ignition risk).
- Solvent: Methanol (HPLC Grade).
- Hydrogen Source: H_2 gas (Quality 5.0).
- Equipment: High-pressure stainless steel autoclave (e.g., Parr reactor) with internal cooling loop.

Step-by-Step Methodology

- Reactor Loading (Inert Atmosphere):
  - Purge the autoclave with Nitrogen (N_2) to remove oxygen.
  - Charge **Dimethyl 4-nitroisophthalate** (1.0 eq) dissolved in Methanol (10 volumes relative to weight).
  - Safety Check: Ensure the reactor is grounded to prevent static discharge.
  - Add Pd/C catalyst (0.05 eq by weight of metal loading). Note: Add catalyst as a slurry in methanol to avoid dry powder ignition.
- Hydrogenation:
  - Seal reactor and purge with N_2 (3x) followed by H_2 (3x).
  - Pressurize to 3–5 bar (45–75 psi) with H_2.

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- Heat to 50°C. Caution: The reaction is exothermic. Monitor internal temperature closely; use the cooling loop if T > 60°C.
- Agitate vigorously (800–1000 rpm) to ensure mass transfer between gas, liquid, and solid catalyst phases.

- Reaction Monitoring:
  - Monitor H_2 uptake. Reaction is complete when uptake plateaus (typically 2–4 hours).
  - In-Process Control (IPC): Sample for HPLC.
    - Target: < 0.5% residual Nitro starting material.
    - Impurity Watch: Look for hydroxylamine intermediates (incomplete reduction).
- Workup:
  - Cool to 20°C. Vent H_2 and purge with N_2.
  - Filter the reaction mixture through a Celite pad or sintered glass filter to remove Pd/C. Safety: Keep catalyst wet; dry Pd/C is pyrophoric.
  - Concentrate the filtrate under reduced pressure to obtain Dimethyl 4-aminoisophthalate as a solid.

Detailed Protocol 2: Electrophilic Iodination

Unlike the 5-amino isomer which iodinates symmetrically at 2,4,6, the 4-amino isomer directs iodine primarily to the 5-position (ortho to amine, meta to esters). Forcing conditions may be required for poly-iodination.

Reagents

- Substrate: Dimethyl 4-aminoisophthalate (from Protocol 1).
- Iodinating Agent: Iodine Monochloride (ICl) or $NaICl_2$ solution.
- Solvent: Aqueous HCl (1N) or Dilute H_2SO_4.

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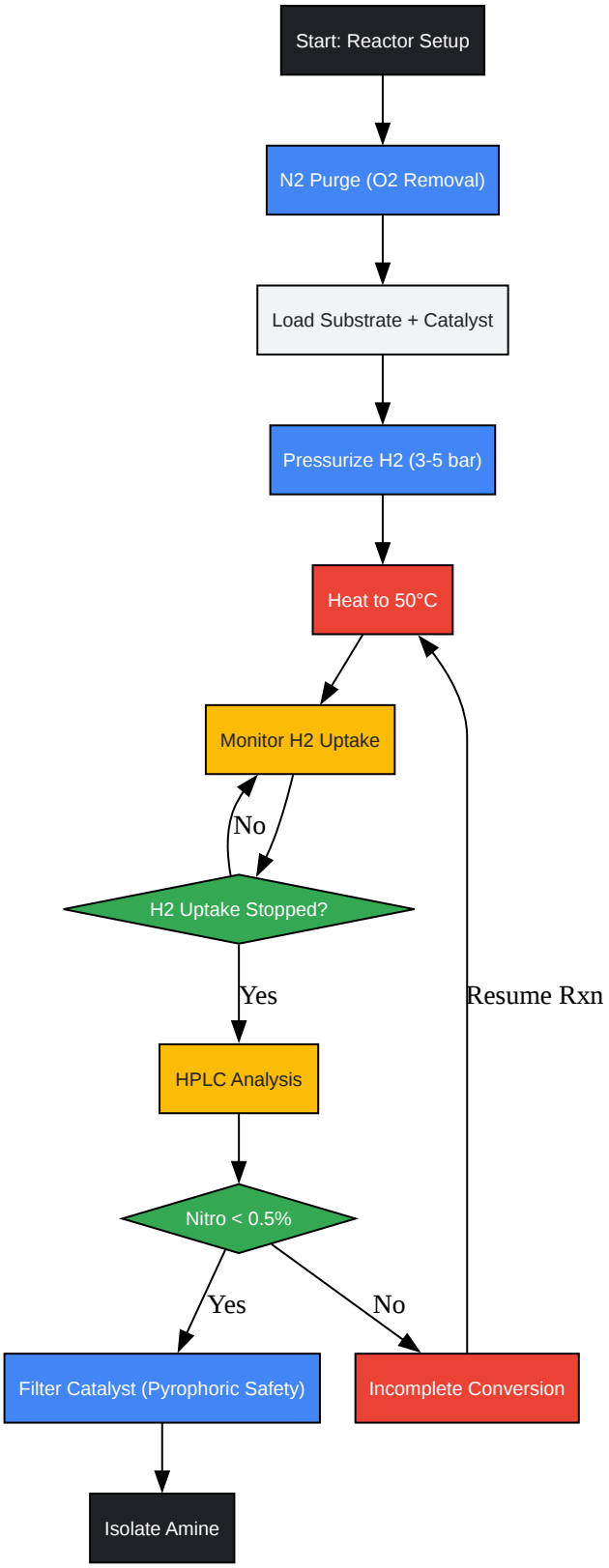
Step-by-Step Methodology

- Dissolution:
  - Suspend Dimethyl 4-aminoisophthalate in water (10 vol).
  - Add HCl (conc.) dropwise until the amine dissolves (formation of hydrochloride salt).
- Iodination Reaction:
  - Heat the solution to 70–80°C.
  - Add Iodine Monochloride (ICl) solution (3.1 eq for theoretical tri-iodination, though di-iodination is kinetically favored) dropwise over 60 minutes.
  - Mechanism Note: The amine activates the ring. The esters deactivate it.
  - Maintain temperature for 4–6 hours.
- Quenching & Isolation:
  - Cool to Room Temperature.[3][4]
  - Add Sodium Bisulfite ($NaHSO_3$) solution to quench excess iodine (solution turns from dark brown to pale yellow).
  - The iodinated product will precipitate.
  - Filter the solid and wash with water.[5][6]
- Purification:
  - Recrystallize from Ethanol/Water to remove partially iodinated species.

Process Control & Logic Flow

The following diagram illustrates the experimental setup and decision gates for the hydrogenation process.

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Figure 2: Logic flow for the catalytic hydrogenation of DM-4-NIP, including safety checks and IPC points.

Quality Control: Impurity Profiling

In the context of RCM, purity is paramount due to the high doses administered to patients.

Impurity Type	Origin	Detection Method	Limit (Typical)
Residual Nitro	Incomplete Hydrogenation	HPLC (UV 254 nm)	< 0.1%
Azo/Azoxy Dimers	Reduction coupling side-reaction	HPLC / LC-MS	< 0.1%
Partially Iodinated	Incomplete Iodination (Mono/Di-iodo)	HPLC (Gradient)	< 0.5%
Palladium	Catalyst Leaching	ICP-MS	< 10 ppm

HPLC Method Parameters (Example):

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150mm, 5µm).
- Mobile Phase A: Water + 0.1% Phosphoric Acid.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 60% B over 20 mins.
- Detection: 240 nm (Isophthalate core absorption).[3]

Safety & Handling (MSDS Summary)

- **Dimethyl 4-nitroisophthalate**: Irritant. Avoid inhalation of dust.
- Palladium on Carbon (Pd/C):Pyrophoric when dry. Always handle as a water-wet paste. Never discard dry catalyst into trash cans; use dedicated water-filled waste containers.

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- Hydrogen (H_2): Extremely flammable. Ensure reactor is leak-tested. Use grounding straps to prevent static ignition.
- Iodine Monochloride (ICl): Corrosive and causes severe burns. Reacts violently with water. Handle in a fume hood.

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